

Application Note: UPLC-MS/MS Analysis of Dexketoprofen Trometamol in Human Plasma

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Compound of Interest

Compound Name: *Dexketoprofen trometamol*

Cat. No.: *B7908047*

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This application note details a robust and sensitive Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the quantification of **dexketoprofen trometamol** in human plasma. The protocol employs a straightforward liquid-liquid extraction (LLE) procedure for sample preparation, offering high recovery and minimal matrix effects.^{[1][2]} The method is validated according to regulatory guidelines, demonstrating excellent linearity, accuracy, precision, and stability over a clinically relevant concentration range.^{[1][2][3]} With a total analysis time of 3.5 minutes, this method is well-suited for high-throughput bioanalysis in pharmacokinetic and bioequivalence studies.^{[1][2][4]}

Introduction

Dexketoprofen trometamol is the water-soluble salt of the S-(+)-enantiomer of ketoprofen, a non-steroidal anti-inflammatory drug (NSAID). It exhibits potent analgesic and anti-inflammatory properties by inhibiting prostaglandin synthesis. Accurate quantification of dexketoprofen in biological matrices, particularly human plasma, is crucial for evaluating its pharmacokinetic profile, including absorption, distribution, metabolism, and excretion (ADME). This document provides a detailed, validated UPLC-MS/MS protocol for this purpose.

Experimental Protocols

Materials and Reagents

- **Dexketoprofen Trometamol** reference standard ($\geq 99\%$ purity)
- Ibuprofen (Internal Standard, IS) ($\geq 99\%$ purity)[1][4]
- HPLC-grade acetonitrile, methanol, and ethyl acetate
- Formic acid (LC-MS grade)
- 0.6 M Sulfuric Acid (H_2SO_4)
- Ultrapure water
- Drug-free human plasma (K_2EDTA as anticoagulant)

Instrumentation and Conditions

A UPLC system coupled with a triple quadrupole mass spectrometer is utilized. The specific parameters are summarized in Table 1.

Table 1: UPLC and Mass Spectrometer Conditions

Parameter	Setting
UPLC System	Waters Acquity UPLC or equivalent
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.7 µm)
Mobile Phase	Acetonitrile : 0.1% Formic Acid in Water (80:20, v/v)[4]
Flow Rate	0.30 mL/min[4][5]
Injection Volume	2 - 5 µL[4]
Column Temperature	40°C[4]
Autosampler Temp.	4°C
Total Run Time	3.5 minutes[1][2][4]
Mass Spectrometer	Triple Quadrupole with Electrospray Ionization (ESI)
Ionization Mode	Negative Ion Mode[6]
MRM Transition (Dexketoprofen)	m/z 255.2 → 105.2[1] or m/z 255.1 → 209.2[7]

| MRM Transition (Ibuprofen IS) | m/z 205.0 → 161.0 |

Preparation of Standards and Quality Control Samples

- Stock Solutions: Prepare primary stock solutions of dexketoprofen (e.g., 5 mg/mL) and ibuprofen (IS) in methanol.[3] Store at -20°C.
- Working Solutions: Prepare serial dilutions of the dexketoprofen stock solution with methanol to create working solutions for calibration standards and quality control (QC) samples.[3]
- Calibration Standards (CS): Spike blank human plasma with the appropriate working solutions to achieve a concentration range of 0.01 µg/mL to 8.50 µg/mL.[1][2][4]
- Quality Control (QC) Samples: Prepare QC samples in blank plasma at four concentration levels:

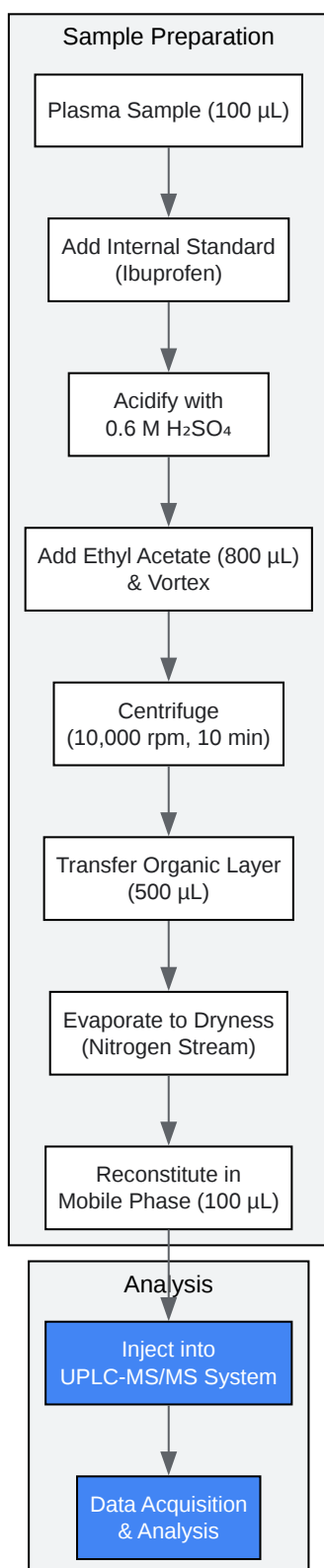
- Lower Limit of Quantification (LLOQ): 0.01 µg/mL[1][2][6]
- Low QC (LQC): 0.03 µg/mL[4]
- Medium QC (MQC): 0.75 µg/mL[4]
- High QC (HQC): 7.50 µg/mL[4]

Detailed Methodology: Plasma Sample Preparation

The recommended method for sample cleanup is Liquid-Liquid Extraction (LLE), which provides a clean extract with high analyte recovery.[1][2] Alternative methods include protein precipitation (PPT) with methanol or solid-phase extraction (SPE).[6][7]

Protocol for Liquid-Liquid Extraction (LLE)

- Pipette 100 µL of plasma sample (unknown, CS, or QC) into a clean microcentrifuge tube.
- Add 15 µL of the ibuprofen internal standard (IS) working solution.
- Add 100 µL of 0.6 M H₂SO₄ to acidify the sample.[1] Vortex for 10 seconds.
- Add 800 µL of ethyl acetate as the extraction solvent.[1][4]
- Vortex vigorously for 2 minutes to ensure thorough mixing.
- Centrifuge at 10,000 rpm for 10 minutes to separate the aqueous and organic layers.
- Carefully transfer 500 µL of the upper organic layer (ethyl acetate) to a new tube.[1]
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 µL of the mobile phase.
- Vortex for 30 seconds and transfer the solution to an autosampler vial for UPLC-MS/MS injection.

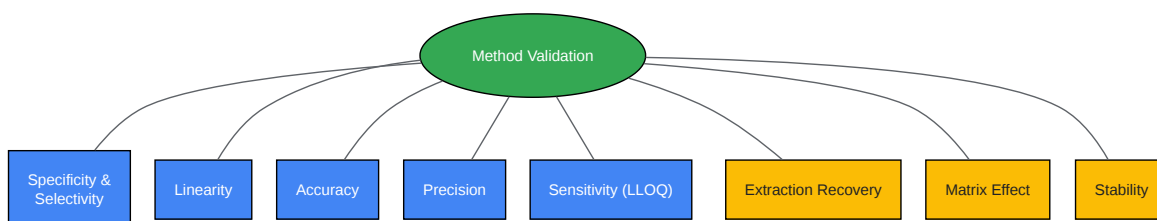


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Caption: Experimental workflow for dexketoprofen extraction and analysis.

Method Validation Summary

The analytical method was validated according to the EMA and ICH guidelines for bioanalytical method validation.[3][5]



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Caption: Key parameters for bioanalytical method validation.

Linearity and Sensitivity

The method demonstrated excellent linearity over the specified concentration range. The Lower Limit of Quantification (LLOQ) was established as the lowest concentration on the calibration curve with acceptable accuracy and precision.

Table 2: Calibration Curve and LLOQ Data

Parameter	Result	Citation
Linearity Range	0.01 - 8.50 µg/mL	[1][2][4]
Correlation Coefficient (R ²)	≥ 0.997	[1][2]

| LLOQ | 0.01 µg/mL (10 ng/mL) |[1][2][6] |

Accuracy and Precision

The intra-day and inter-day accuracy and precision were evaluated using QC samples at three levels. The results fall within the accepted limits ($\pm 15\%$ for accuracy, $\leq 15\%$ for precision).

Table 3: Summary of Accuracy and Precision

QC Level	Intra-day Accuracy (%)	Inter-day Accuracy (%)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)
LQC (0.03 $\mu\text{g/mL}$)	96.66 - 100.00	94.97 - 97.92	4.93 - 9.25	4.24 - 9.57
MQC (0.75 $\mu\text{g/mL}$)	96.66 - 100.00	94.97 - 97.92	4.93 - 9.25	4.24 - 9.57
HQC (7.50 $\mu\text{g/mL}$)	96.66 - 100.00	94.97 - 97.92	4.93 - 9.25	4.24 - 9.57

Data synthesized from reported ranges.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Recovery and Stability

The extraction recovery of dexketoprofen from human plasma using the LLE method was consistently high and reproducible.[\[1\]](#) Stability was assessed under various conditions to ensure sample integrity from collection to analysis.

Table 4: Stability of Dexketoprofen in Human Plasma

Stability Condition	Duration	Result	Citation
Freeze-Thaw Stability	4 cycles (-70°C to RT)	Stable	[3]
Short-Term (Bench-Top)	6 hours at Room Temp.	Stable	[3]
Long-Term Storage	27 days at -70°C	Stable	[3]

| Post-Processed (Autosampler) | 52 hours at 4°C | Stable |[\[3\]](#) |

Conclusion

The UPLC-MS/MS method described provides a rapid, sensitive, and reliable approach for the quantification of **dexketoprofen trometamol** in human plasma. The simple liquid-liquid extraction protocol and short chromatographic run time make it highly suitable for routine analysis in clinical and pharmaceutical research settings. The comprehensive validation confirms that the method meets the stringent requirements for bioanalytical applications.

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